

Application Notes and Protocols for Preparing AP20187 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AP20187

Cat. No.: B605525

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This document provides detailed application notes and protocols for the preparation, storage, and handling of **AP20187** stock solutions in Dimethyl Sulfoxide (DMSO). **AP20187** is a synthetic, cell-permeable small molecule widely used as a chemical inducer of dimerization (CID).[1][2][3] It facilitates the controlled interaction of engineered fusion proteins containing a modified FK506-binding protein (FKBP) domain, specifically the F36V mutant.[4] This property allows for the conditional regulation of various cellular processes, such as signal transduction, gene expression, and apoptosis, making it a valuable tool in chemical genetics and drug development.[2][5][6]

Mechanism of Action

AP20187 functions by binding to the F36V mutant of the FKBP domain (FKBPF36V), which is often incorporated into fusion proteins of interest.[4] The binding of one **AP20187** molecule to two FKBPF36V domains induces their dimerization.[5] This dimerization can be engineered to trigger downstream signaling events, such as the activation of a receptor's intracellular domain or the assembly of a functional enzymatic complex.

Quantitative Data

The following tables summarize the key quantitative data for **AP20187**.

Table 1: Physical and Chemical Properties of **AP20187**

Property	Value
Molecular Formula	C ₈₂ H ₁₀₇ N ₅ O ₂₀ [7]
Molecular Weight	~1482.75 g/mol [7][8]
CAS Number	195514-80-8[7]
Appearance	White to beige powder[4]

Table 2: Solubility of **AP20187**

Solvent	Concentration
DMSO	≥ 57 mg/mL (38.44 mM)[8]
	> 74.1 mg/mL[2][7]
	up to 100 mM (148.28 mg/mL)[3]
Ethanol	≥ 71.43 mg/mL (48.17 mM)[8]
	up to 100 mM (148.28 mg/mL)[3]
Water	Insoluble[9]

Table 3: Preparation of **AP20187** Stock Solutions in DMSO

To prepare a stock solution of a specific concentration, dissolve the mass of **AP20187** in the corresponding volume of fresh, anhydrous DMSO.

Desired Concentration	1 mg AP20187	5 mg AP20187	10 mg AP20187
1 mM	0.6744 mL	3.3721 mL	6.7442 mL
5 mM	0.1349 mL	0.6744 mL	1.3488 mL
10 mM	0.0674 mL	0.3372 mL	0.6744 mL
20 mM	0.0337 mL	0.1686 mL	0.3372 mL

Calculations are based on a molecular weight of 1482.75 g/mol .[\[7\]](#)[\[8\]](#)[\[10\]](#)

Table 4: Recommended Storage Conditions for **AP20187**

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years [9] [10]
In DMSO	-20°C	1 month to 1 year [1] [9]
In DMSO	-80°C	Up to 2 years [1] [9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AP20187** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AP20187** in DMSO.

Materials and Equipment:

- **AP20187** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Preparation: Work in a clean, sterile environment, such as a laminar flow hood, to prevent contamination.[\[11\]](#) Ensure all equipment is sterile.

- Weighing: Carefully weigh out the desired amount of **AP20187** powder (e.g., 1 mg) and place it in a sterile microcentrifuge tube.
- Solvent Addition: Based on the desired final concentration of 10 mM, calculate the required volume of DMSO. For 1 mg of **AP20187**, this is approximately 67.4 μ L (refer to Table 3).
- Dissolution: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **AP20187** powder.[\[11\]](#)
- Mixing: Vortex the solution gently until the **AP20187** is completely dissolved. If solubility issues arise, warming the tube at 37°C for 10 minutes or using an ultrasonic bath for a short period can aid dissolution.[\[2\]](#)[\[7\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[12\]](#) Store the aliquots at -20°C or -80°C as recommended in Table 4.[\[1\]](#)[\[9\]](#)

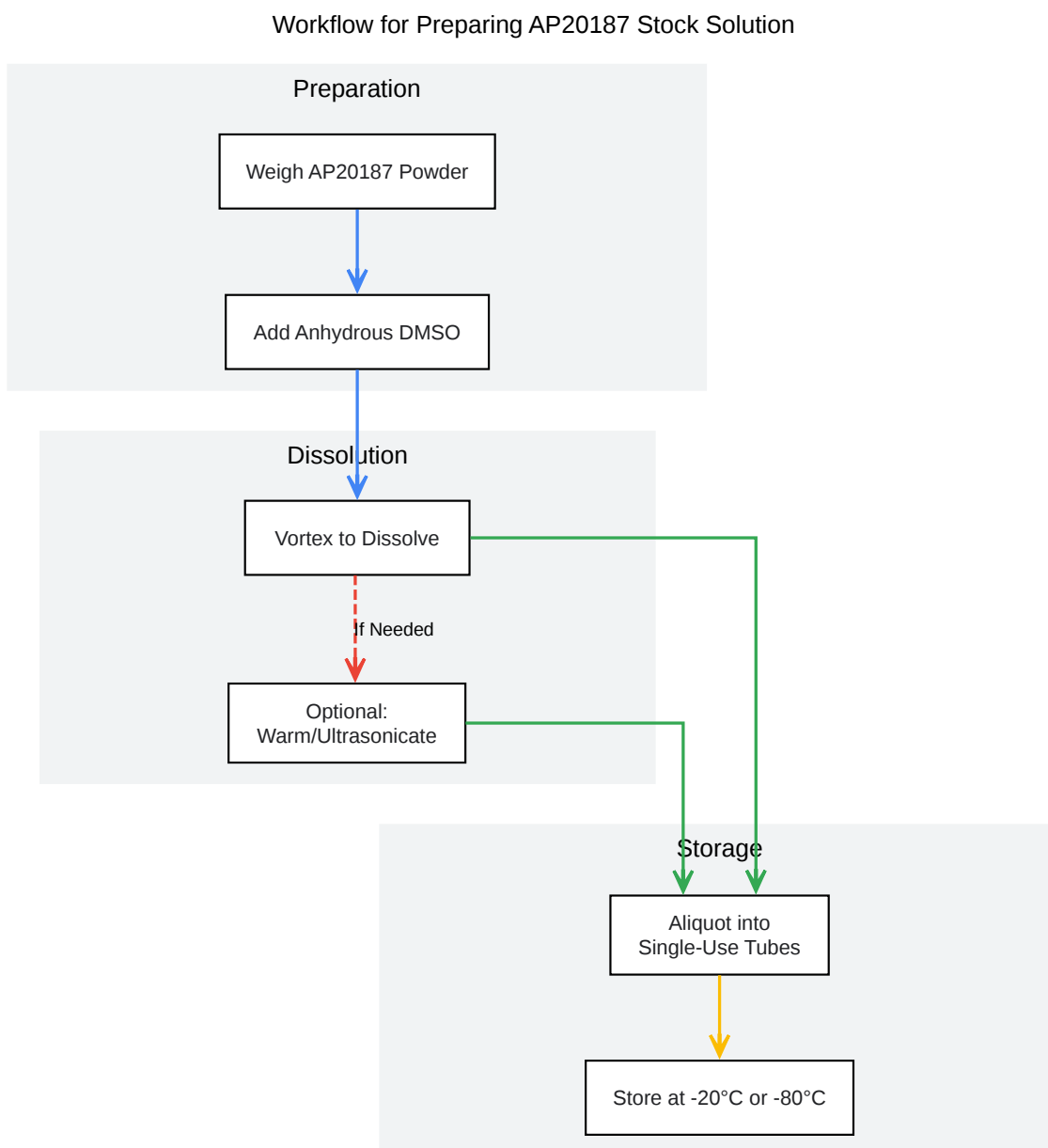
Protocol 2: Dilution of AP20187 Stock Solution for Cell Culture Applications

This protocol outlines the dilution of the DMSO stock solution into a working solution for treating cells in culture.

Procedure:

- Thawing: Thaw a single aliquot of the **AP20187** stock solution at room temperature.
- Dilution: Dilute the stock solution in complete cell culture medium to the desired final working concentration. It is recommended to perform serial dilutions.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum, preferably below 0.1%, to avoid solvent-induced cytotoxicity. [\[13\]](#)[\[14\]](#) A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.[\[12\]](#)
- Application: Add the final working solution to the cells and incubate under standard culture conditions.

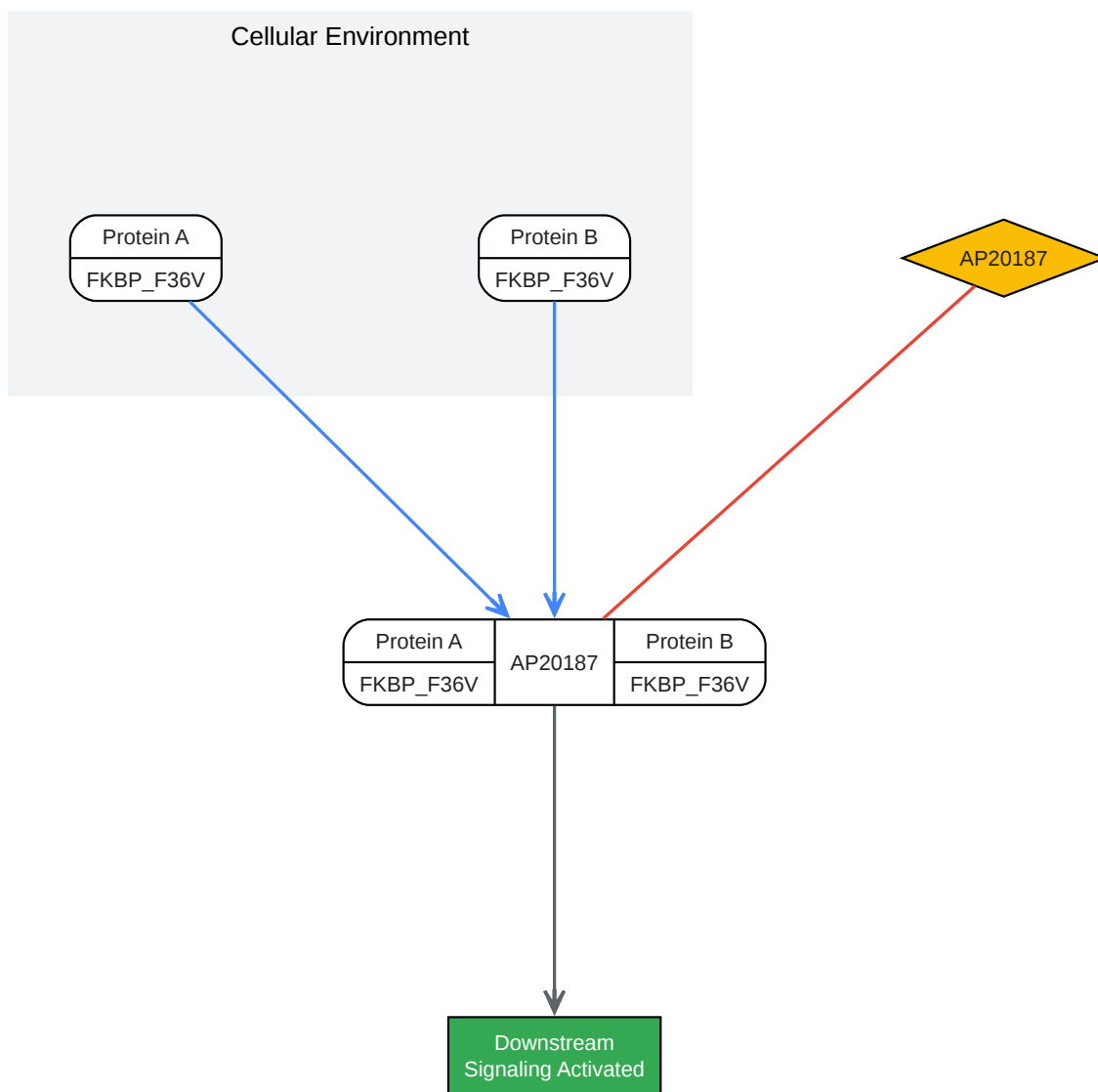
Visualizations



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Caption: Workflow for preparing **AP20187** stock solution.

Mechanism of AP20187-Induced Dimerization

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Caption: **AP20187** induces dimerization and signaling.

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